

Dextran 70: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: SD-70
Cat. No.: B15583486

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This technical guide provides an in-depth overview of the molecular structure, physicochemical properties, and biological activities of Dextran 70. It includes detailed experimental protocols from key studies, quantitative data presented in structured tables, and visualizations of relevant pathways and workflows to support research and development efforts.

Molecular Structure and Synthesis

Dextran 70 is a complex, branched polysaccharide composed of D-glucose units.[1] The primary structure consists of a linear backbone of glucose molecules linked by α -1,6 glycosidic bonds.[2][3] Branching occurs via α -1,3 glycosidic linkages, with these branches typically being only one to two glucose units in length.[4] The degree of branching in native dextran is around 5%, but this percentage decreases as the molecular weight is reduced during processing.[4] Dextran 70 is characterized by an average molecular weight of approximately 70,000 Daltons (Da), with a range typically between 63,000 and 77,000 Da.[5][6]

Dextran is synthesized from sucrose by various strains of lactic acid bacteria, most notably *Leuconostoc mesenteroides*. [2][7] The enzyme dextransucrase, produced by these bacteria, polymerizes the glucose portion of sucrose into the characteristic dextran structure.[2] Low

molecular weight dextrans like Dextran 70 are then obtained through the partial acid hydrolysis of high molecular weight native dextran.[2]

Physicochemical and Biological Properties

Dextran 70 is a white, amorphous, and tasteless powder that is highly soluble in water and electrolyte solutions, forming clear, stable solutions.[1][8] It is insoluble in lower alcohols such as ethanol and methanol.[9][10] Due to its polymeric and neutral nature, it exerts a significant colloid osmotic pressure, which is fundamental to its primary biological function.[5][9]

Quantitative Properties of Dextran 70

| Property | Value | References |
|---|---|------------|
| Average Molecular Weight (Mw) | ~70,000 Da (typically 63-77 kDa) | [5][6] |
| Chemical Formula | (C ₆ H ₁₀ O ₅) _n | [2] |
| Solubility | Highly soluble in water; insoluble in monohydric alcohols. | [1][9][10] |
| Intrinsic Viscosity (25°C) | 0.21 - 0.26 | [8] |
| pH (in aqueous solution) | 5.0 - 7.0 | [8] |
| Specific Optical Rotation [α] _D (25°C) | +195° to +201° | [9] |

Mechanism of Action and Signaling Pathways

The primary mechanism of action of Dextran 70 is as a plasma volume expander.[11][12] When administered intravenously, its high molecular weight prevents it from easily crossing capillary walls, thereby exerting a colloidal osmotic pressure that draws fluid from the interstitial space into the intravascular compartment.[5][9][12] This action increases blood volume, which is crucial in treating hypovolemia from shock, burns, or hemorrhage.[12][13][14]

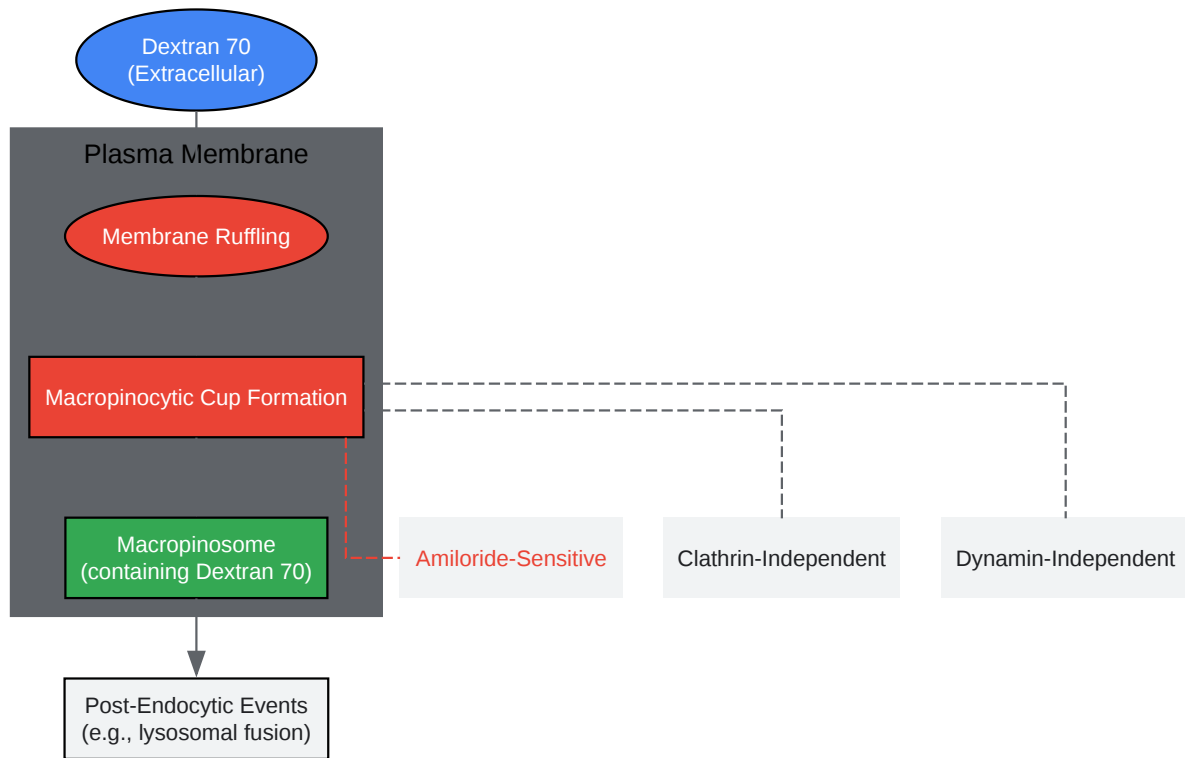
Beyond its osmotic effects, Dextran 70 also possesses antithrombotic properties.[13][14] It reduces blood viscosity, inhibits platelet adhesiveness, and decreases erythrocyte aggregation.

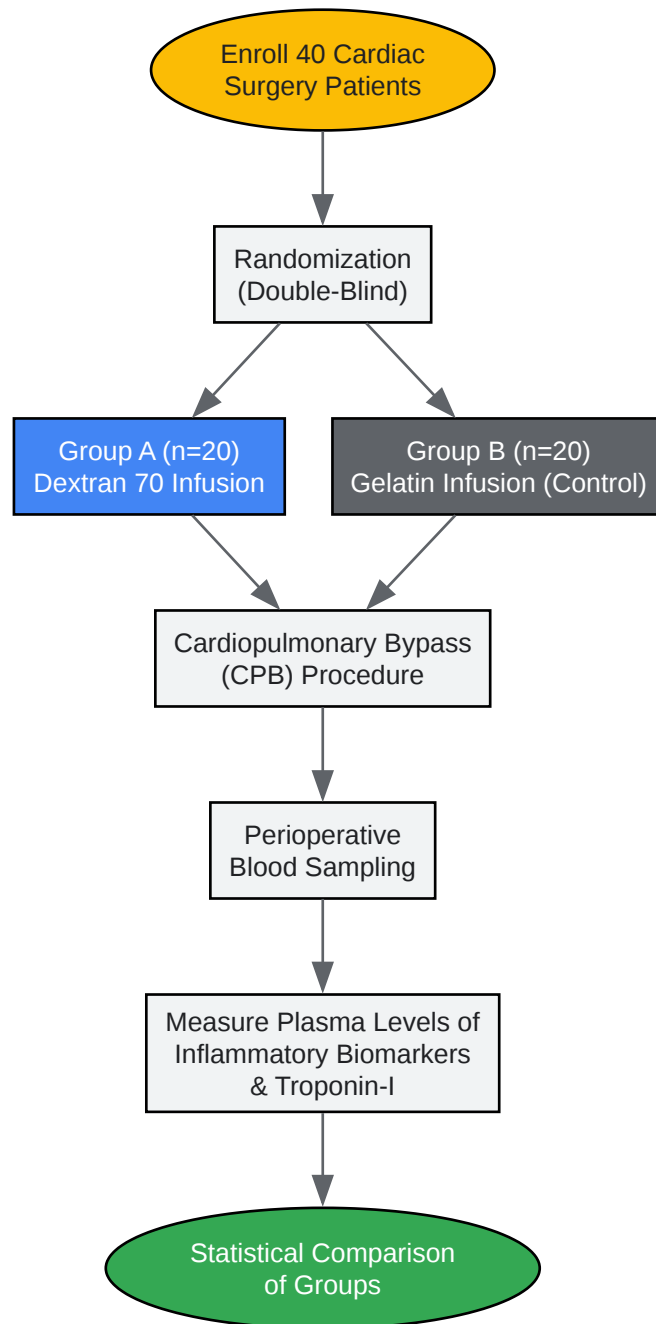
[13][14] Dextran can also alter the structure of thrombi, making them more susceptible to lysis.

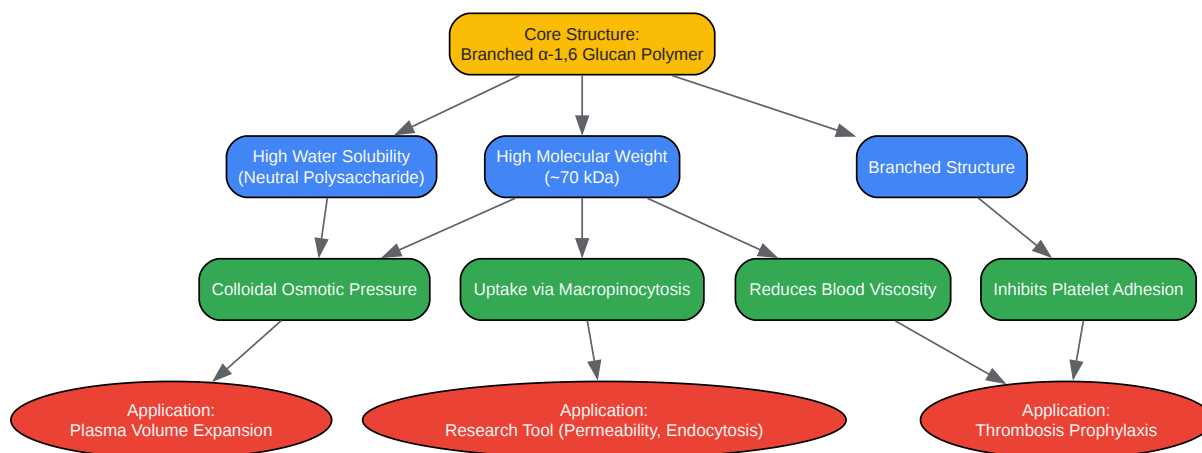
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Endocytic Pathway

Studies using fluorescently labeled Dextran 70 (Dex70) have elucidated its cellular uptake mechanism. Dex70 is predominantly internalized by cells via macropinocytosis, an endocytic process that is clathrin- and dynamin-independent.[16] This makes Dex70 a useful marker for studying this specific fluid-phase endocytosis pathway.[16]







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- To cite this document: BenchChem. [Dextran 70: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15583486/docs#dextran-70-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b15583486/docs#dextran-70-a-comprehensive-technical-guide)

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